

physical and chemical properties of 3-Butenal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Butenal

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3-Butenal: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physical and chemical properties of **3-Butenal** (CAS No. 7319-38-2), a reactive aldehyde with significant potential in organic synthesis and as a versatile chemical intermediate. This document details its physicochemical characteristics, spectral data, and provides an experimental protocol for its synthesis.

Physical and Chemical Properties

3-Butenal, also known as vinylacetaldehyde, is a colorless to light yellow liquid with a strong, pungent odor.^[1] It is a highly flammable compound and should be handled with appropriate safety precautions in a well-ventilated area.^{[1][2]} Key physical and chemical properties are summarized in the tables below for easy reference and comparison.

General Properties

Property	Value	Source(s)
Molecular Formula	C ₄ H ₆ O	[3]
Molecular Weight	70.09 g/mol	[3]
CAS Number	7319-38-2	[3]
IUPAC Name	but-3-enal	[4]
Synonyms	Vinylacetaldehyde, 3-Buten-1-al	[4]
Appearance	Colorless to light yellow liquid	[1]
Odor	Strong, pungent	[1]

Physicochemical Data

Property	Value	Source(s)
Boiling Point	68.4 °C at 760 mmHg	[2]
98 °C	[1]	
Melting Point	-96 °C	[1]
-77 °C (estimate)	[2]	
Density	0.805 g/cm ³	[2]
Vapor Pressure	140 mmHg at 25°C	[2]
Solubility in water	35,540 mg/L at 25 °C (estimated)	[5]
LogP (o/w)	0.76140	[2]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **3-Butenal**. Below is a summary of available spectral information.

Mass Spectrometry (GC-MS)

The mass spectrum of **3-Butenal** is available in public databases such as PubChem.^[4] The fragmentation pattern obtained from GC-MS analysis can be used for its unambiguous identification in complex mixtures.

Infrared (IR) Spectroscopy

The vapor phase IR spectrum of **3-Butenal** is also publicly available.^{[4][6]} Key characteristic absorption bands would include:

- $\sim 1730\text{ cm}^{-1}$: C=O stretching vibration of the aldehyde group.
- ~ 2720 and $\sim 2820\text{ cm}^{-1}$: C-H stretching vibrations of the aldehyde group.
- $\sim 1640\text{ cm}^{-1}$: C=C stretching vibration of the vinyl group.
- $\sim 3080\text{ cm}^{-1}$: =C-H stretching vibration of the vinyl group.

Nuclear Magnetic Resonance (NMR) Spectroscopy

While readily available experimental spectra for **3-Butenal** are not widespread, predicted ^1H and ^{13}C NMR data can be found in chemical databases. These predictions are based on the molecule's structure and can serve as a useful reference.

Chemical Reactivity and Stability

3-Butenal is a reactive molecule due to the presence of both an aldehyde functional group and a carbon-carbon double bond. It can undergo a variety of chemical transformations, including:

- Nucleophilic addition to the carbonyl group.
- Electrophilic addition to the double bond.
- Oxidation of the aldehyde to a carboxylic acid.
- Reduction of the aldehyde to an alcohol.

The compound is known to be unstable and can discolor over time, turning from yellow to brown and then black, even when stored under cooling and a nitrogen atmosphere.[1] For this reason, it is often used immediately after preparation or stored with a stabilizer.

Experimental Protocols

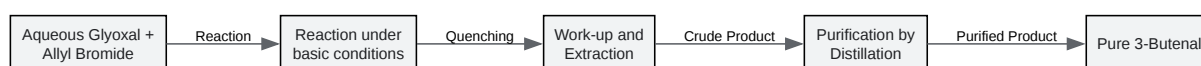
Synthesis of 3-Butenal

A convenient method for the multigram synthesis of **3-Butenal** involves the reaction of aqueous glyoxal with allyl bromide.[7]

Materials:

- Aqueous glyoxal (40% solution)
- Allyl bromide
- Suitable solvent (e.g., water)
- Base (e.g., sodium carbonate)
- Apparatus for distillation

Procedure: A detailed, step-by-step protocol would typically be adapted from the primary literature. The general workflow for such a synthesis is outlined in the diagram below. The reaction proceeds via a nucleophilic attack of the enolate derived from glyoxal on allyl bromide, followed by decarboxylation.



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Caption: A generalized workflow for the synthesis of **3-Butenal**.

Safety and Handling

3-Butenal is irritating to the eyes and skin, and direct contact should be avoided.[1] It is a highly flammable liquid and should be kept away from open flames and high-temperature sources.[1][2] When handling this compound, it is essential to wear appropriate personal protective equipment, including safety glasses and chemical-resistant gloves.[1] Work should be conducted in a well-ventilated fume hood. Due to its instability, **3-Butenal** should be stored in a cool, dark place under an inert atmosphere.[1]

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References

- 1. chembk.com [chembk.com]
- 2. 3-Butenal | lookchem [lookchem.com]
- 3. but-3-enal | CAS#:7319-38-2 | Chemsrce [chemsrc.com]
- 4. 3-Butenal | C₄H₆O | CID 123248 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 3-butenal, 7319-38-2 [thegoodscentscompany.com]
- 6. spectrabase.com [spectrabase.com]
- 7. [PDF] An Improved Synthetic Preparation of 3-Butenal | Semantic Scholar [semanticscholar.org]
- To cite this document: BenchChem. [physical and chemical properties of 3-Butenal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b104185#physical-and-chemical-properties-of-3-butenal]

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